

Application Notes and Protocols for Tcs 1102 in Catalepsy Studies

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Compound of Interest

Compound Name: Tcs 1102

Cat. No.: B15618917

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Introduction

Tcs 1102 is a potent and selective dual orexin receptor antagonist (DORA) that readily crosses the blood-brain barrier.[1][2][3] It exhibits high affinity for both the orexin-1 (OX1) and orexin-2 (OX2) receptors, with K_i values of 3 nM and 0.2 nM, respectively.[1][2][3] The orexin system plays a crucial role in the regulation of arousal, wakefulness, and motor control.[4][5] Antagonism of orexin receptors can lead to a state of catalepsy, characterized by muscular rigidity and an inability to correct an externally imposed posture. This makes **Tcs 1102** a valuable pharmacological tool for studying the neural mechanisms underlying catalepsy and for screening potential anti-cataleptic compounds.

These application notes provide detailed protocols for the use of **Tcs 1102** in inducing and measuring catalepsy in rodent models, along with data presentation guidelines and a schematic of the proposed signaling pathway.

Data Presentation

Quantitative data from catalepsy studies using **Tcs 1102** should be summarized in clear and structured tables to facilitate comparison between experimental groups.

Table 1: Dose-Response of **Tcs 1102** in the Ring Holding Assay

Treatment Group	Dose (mg/kg, i.p.)	N	Catalepsy Duration (%MPE, Mean \pm SEM)
Vehicle	-	6	5.2 \pm 2.1
Tcs 1102	0.1	6	8.3 \pm 3.5
1	6	25.7 \pm 6.8	
10	6	48.9 \pm 9.3	
CP55,940 (Cannabinoid Agonist)	1	6	65.1 \pm 7.2
Tcs 1102 + CP55,940	1 + 1	6	92.4 \pm 3.1***

*Data adapted from a study in C57BL/6 mice.[6] %MPE = Percentage of Maximum Possible Effect (60 seconds). ***p < 0.001 compared to **Tcs 1102** or CP55,940 alone. This table illustrates the cataleptic effects of **Tcs 1102** alone and in combination with a cannabinoid agonist.

Table 2: Experimental Parameters for Haloperidol-Induced Catalepsy (for comparison)

Parameter	Mice	Rats
Haloperidol Dose	1-2 mg/kg, i.p.	0.5-1 mg/kg, i.p. or s.c.
Time to Peak Effect	30-90 minutes	60-120 minutes
Bar Test Latency (seconds)	Vehicle: < 10	Vehicle: < 10
Haloperidol: > 60	Haloperidol: > 120	
Cut-off Time	120-180 seconds	180-300 seconds

This table provides a reference for a classic method of inducing catalepsy, which can be used as a positive control in studies involving **Tcs 1102**.

Experimental Protocols

Protocol 1: Induction of Catalepsy with Tcs 1102

Objective: To induce a cataleptic state in mice using the dual orexin receptor antagonist, **Tcs 1102**.

Materials:

- **Tcs 1102**
- Vehicle (e.g., 10% DMSO, 40% PEG300, 50% saline)
- Male C57BL/6 mice (8-12 weeks old)
- Standard laboratory equipment for intraperitoneal (i.p.) injections

Procedure:

- Drug Preparation: Dissolve **Tcs 1102** in the vehicle to the desired concentrations (e.g., 0.1, 1, and 10 mg/mL for doses of 1, 10, and 100 mg/kg, respectively, assuming a 10 mL/kg injection volume). Vortex until fully dissolved. Prepare a vehicle-only solution for the control group.
- Animal Handling and Dosing:
 - Habituate the mice to the experimental room for at least 1 hour before the experiment.
 - Weigh each mouse to determine the correct injection volume.
 - Administer **Tcs 1102** or vehicle via intraperitoneal (i.p.) injection. A dose range of 0.1 to 10 mg/kg has been shown to be effective.^[6]
- Post-Injection Period: Return the mice to their home cages and allow for a 10-minute post-injection period for the drug to take effect before behavioral testing.^[6]

Protocol 2: Assessment of Catalepsy using the Bar Test

Objective: To quantify the intensity of catalepsy by measuring the time an animal maintains an externally imposed posture.

Apparatus:

- A horizontal bar (approximately 0.7 cm in diameter for mice) fixed at a height of 3-6 cm above a flat surface.[7]

Procedure:

- Gently place the mouse's forepaws on the horizontal bar.
- Start a stopwatch immediately.
- Measure the latency (in seconds) for the mouse to remove both forepaws from the bar and return to a normal posture.
- A cut-off time (e.g., 180 seconds) should be established. If the mouse remains on the bar for the entire duration, record the cut-off time as the latency.[8]
- Perform multiple trials (e.g., 3 trials) for each animal at specific time points post-injection (e.g., 30, 60, and 90 minutes) to assess the time course of the cataleptic effect.[9]

Protocol 3: Assessment of Catalepsy using the Ring Holding Assay

Objective: To provide an alternative method for quantifying catalepsy.

Apparatus:

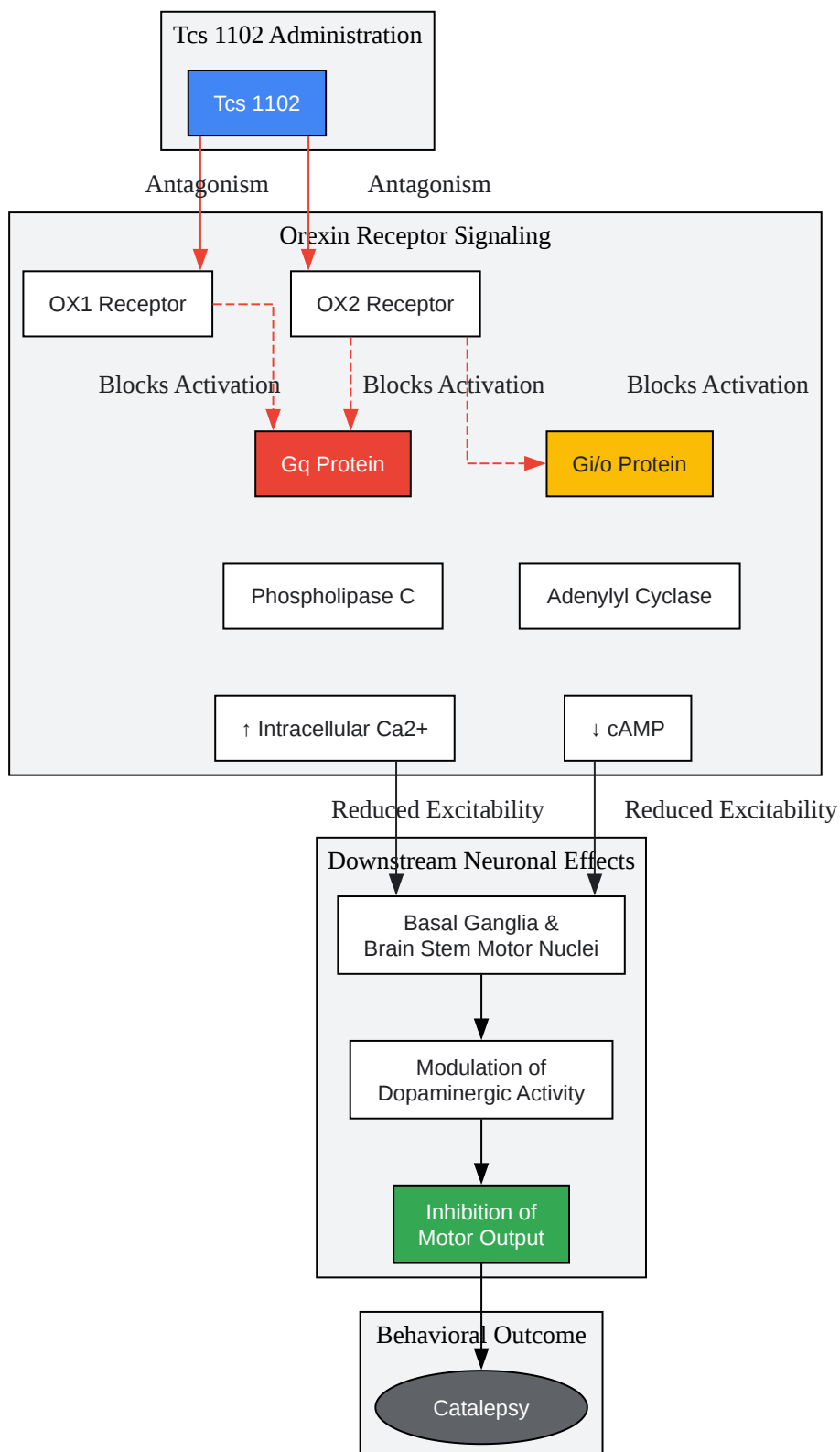
- A horizontal wire ring.

Procedure:

- Ten minutes post-injection with **Tcs 1102** or vehicle, place the mouse on the horizontal wire ring.[6]
- Observe the mouse for a set period (e.g., 60 seconds).[6]
- Record the total time the mouse remains completely immobile on the ring.

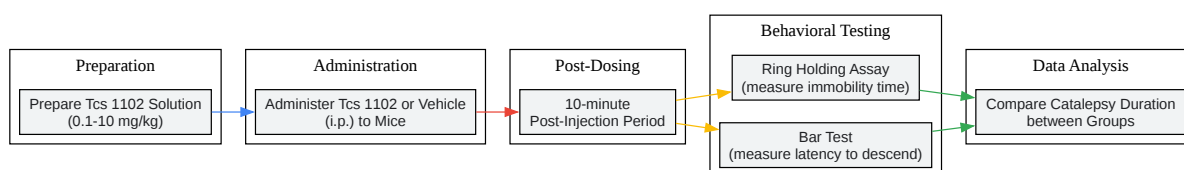
- Express the data as a percentage of the total observation time.

Mandatory Visualizations



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Caption: Signaling pathway of **Tcs 1102**-induced catalepsy.



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Caption: Experimental workflow for **Tcs 1102** catalepsy studies.

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